

Safety and Handling of Brominated Aromatic Compounds: A Technical Guide

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Compound of Interest

Compound Name: *1-(2-Bromobenzyl)piperidine*

Cat. No.: *B073349*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling guidelines for brominated aromatic compounds. These compounds, while integral to various research and development applications, present potential hazards that necessitate strict adherence to safety protocols. This document outlines the toxicological properties, handling procedures, emergency response, and disposal methods for this class of chemicals to ensure a safe laboratory environment.

Physicochemical and Toxicological Data

The following tables summarize key quantitative data for representative brominated aromatic compounds. This information is essential for conducting thorough risk assessments prior to handling these substances.

Table 1: Physical Properties of Selected Brominated Aromatic Compounds

| Compound | CAS Number | Molecular Formula | Molecular Weight (g/mol) | Melting Point (°C) | Boiling Point (°C) |
|----------------|------------|-----------------------------------|--------------------------|--------------------|--------------------|
| Bromobenzene | 108-86-1 | C ₆ H ₅ Br | 157.01 | -30.7 | 156 |
| 2-Bromophenol | 95-56-7 | C ₆ H ₅ BrO | 173.01 | 5.6 | 194 |
| 3-Bromophenol | 591-20-8 | C ₆ H ₅ BrO | 173.01 | 33 | 236 |
| 4-Bromophenol | 106-41-2 | C ₆ H ₅ BrO | 173.01 | 66.4 | 238 |
| 2-Bromoaniline | 615-36-1 | C ₆ H ₆ BrN | 172.02 | 32 | 229 |
| 3-Bromoaniline | 591-19-5 | C ₆ H ₆ BrN | 172.02 | 18.5 | 251 |
| 4-Bromoaniline | 106-40-1 | C ₆ H ₆ BrN | 172.02 | 60 | 230 |

Data sourced from PubChem.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Table 2: Toxicological Data for Selected Brominated Aromatic Compounds

| Compound | Oral LD50 (Rat) | OSHA PEL (8-hr TWA) | NIOSH REL (10-hr TWA) | ACGIH TLV (8-hr TWA) |
|----------------|------------------------|---------------------|-----------------------|----------------------|
| Bromine | 2600 mg/kg | 0.1 ppm | 0.1 ppm | 0.1 ppm |
| Bromobenzene | 2383 mg/kg | Not Established | Not Established | Not Established |
| Phenol | 317 mg/kg | 5 ppm | 5 ppm | 5 ppm |
| 4-Bromoaniline | ~1000 mg/kg (rat/mice) | Not Established | Not Established | Not Established |

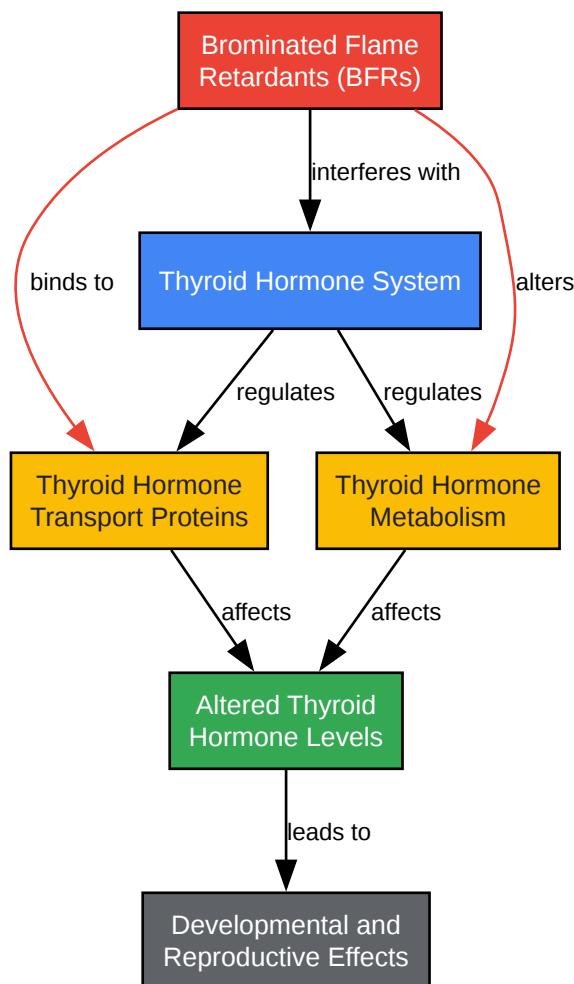
Note: Exposure limits for many specific brominated aromatic compounds have not been established. In such cases, it is prudent to handle them as highly toxic substances and minimize exposure. Data sourced from NIOSH, PubChem, and other safety documents.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Health Hazards and Mechanisms of Toxicity

Brominated aromatic compounds can exert a range of toxic effects. Polybrominated diphenyl ethers (PBDEs), a prominent class of brominated flame retardants, are known endocrine disruptors and developmental neurotoxicants.[\[11\]](#)[\[12\]](#) Their mechanisms of toxicity often involve interference with hormonal signaling pathways and induction of oxidative stress.

Endocrine Disruption by Brominated Flame Retardants

Many brominated flame retardants (BFRs) can interfere with the endocrine system, particularly thyroid hormone signaling.[\[13\]](#)[\[14\]](#) This disruption can occur through various mechanisms, including binding to thyroid hormone transport proteins and altering the metabolism of thyroid hormones.[\[11\]](#)

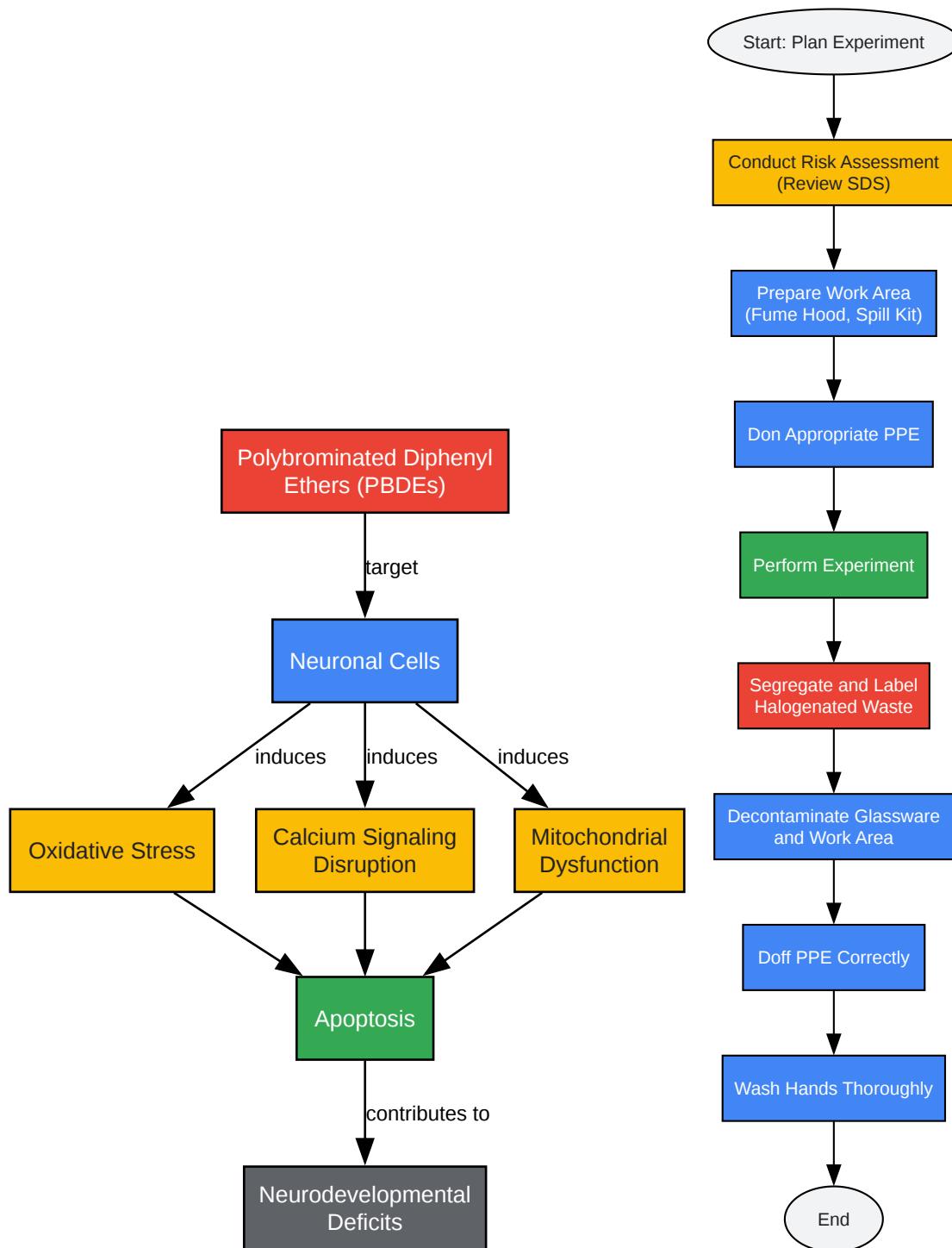


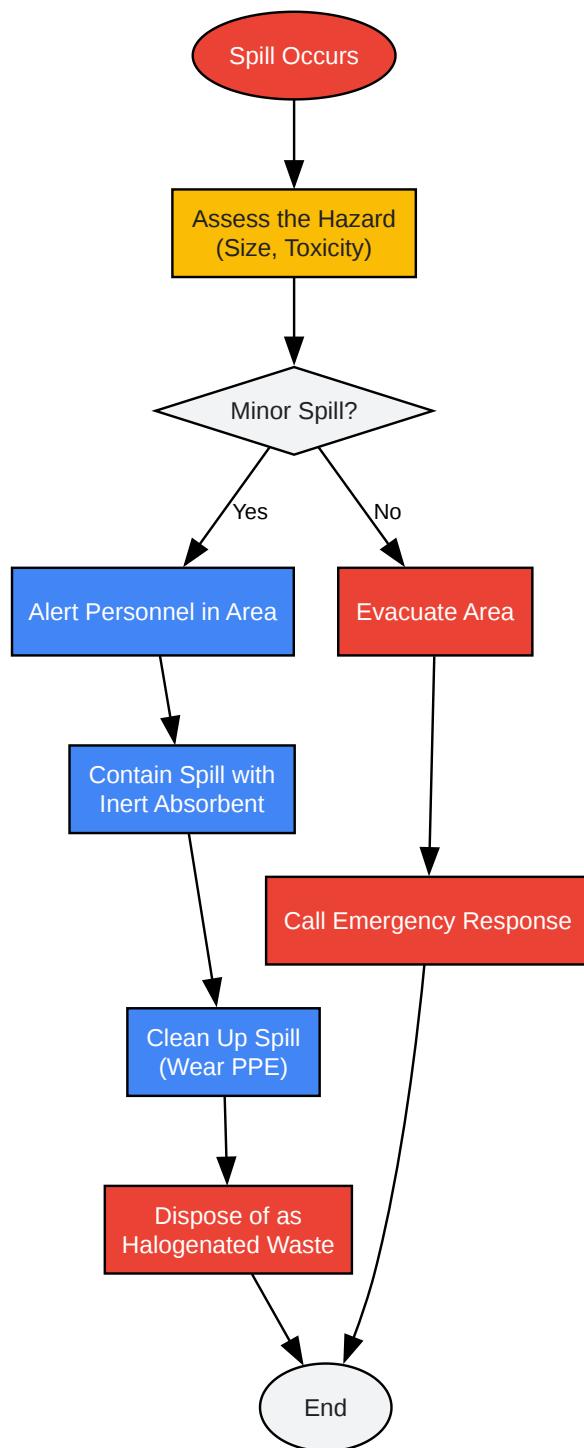
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Endocrine Disruption Pathway of BFRs

Neurotoxicity of Polybrominated Diphenyl Ethers (PBDEs)

PBDEs have been shown to be neurotoxic, particularly during development.[\[15\]](#) The mechanisms underlying their neurotoxicity are multifaceted and can involve direct effects on neuronal cells.





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References

- 1. Bromobenzene | C6H5Br | CID 7961 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-Bromophenol | C6H5BrO | CID 7808 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 3-Bromophenol | C6H5BrO | CID 11563 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 4-Bromoaniline | BrC6H4NH2 | CID 7807 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 2-Bromoaniline | C6H6BrN | CID 11992 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 4-Bromoaniline: Properties, Applications, Safety & Insights [ketonepharma.com]
- 7. LCSS: BROMINE [web.stanford.edu]
- 8. Bromine - IDLH | NIOSH | CDC [cdc.gov]
- 9. researchgate.net [researchgate.net]
- 10. phmsa.dot.gov [phmsa.dot.gov]
- 11. Page loading... [wap.guidechem.com]
- 12. bloomtechz.com [bloomtechz.com]
- 13. RISK ASSESSMENT FLOWCHART - Chemical Laboratory Safety and Security - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 14. jsynthchem.com [jsynthchem.com]
- 15. Bromophenol Blue synthesis - chemicalbook [chemicalbook.com]
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